

Personal protective equipment for handling 2-Bromobenzamidine hydrochloride

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Compound of Interest

Compound Name: 2-Bromobenzamidine
hydrochloride

Cat. No.: B1339829

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Essential Safety and Handling Guide for 2-Bromobenzamidine Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Bromobenzamidine hydrochloride**, a compound utilized in pharmaceutical development and biochemical research.[1] Adherence to these procedures is critical for maintaining a safe laboratory environment.

Physical and Chemical Properties

2-Bromobenzamidine hydrochloride is a pale yellow solid.[1] While specific quantitative data on properties like boiling and flash points are available for similar compounds, they are not consistently reported for this specific hydrochloride salt.[2]

Property	Data
CAS Number	92622-81-6[1]
Molecular Formula	C ₇ H ₇ BrN ₂ ·HCl[1]
Molecular Weight	235.51 g/mol [1]
Appearance	Pale yellow solid[1]
Storage Conditions	Store at 0-8 °C[1] or -20°C under nitrogen, away from moisture.[3]

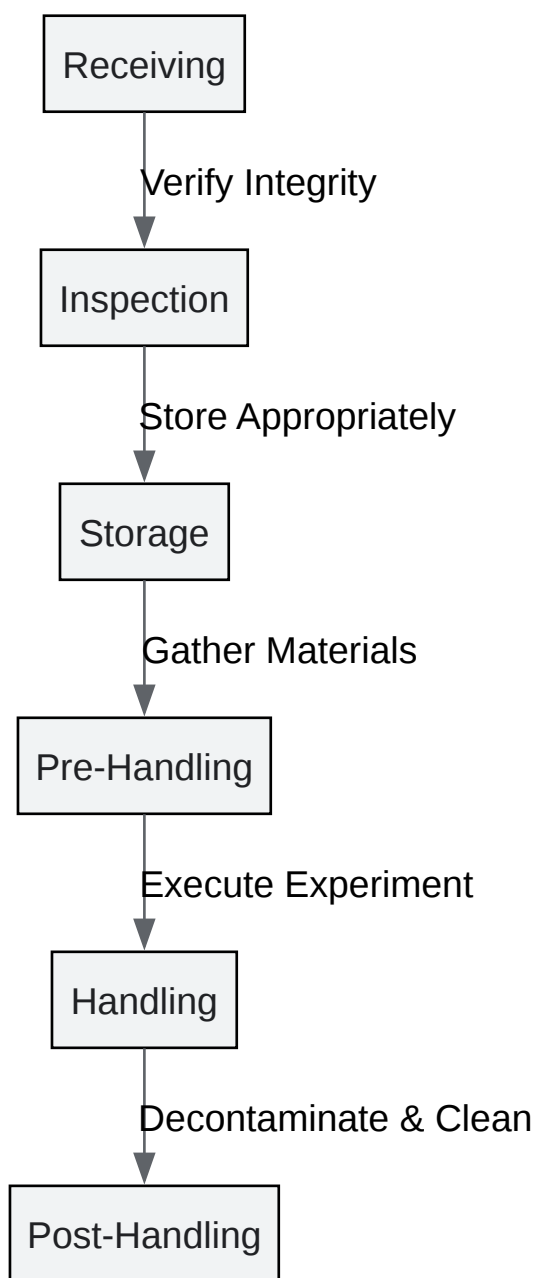
Personal Protective Equipment (PPE)

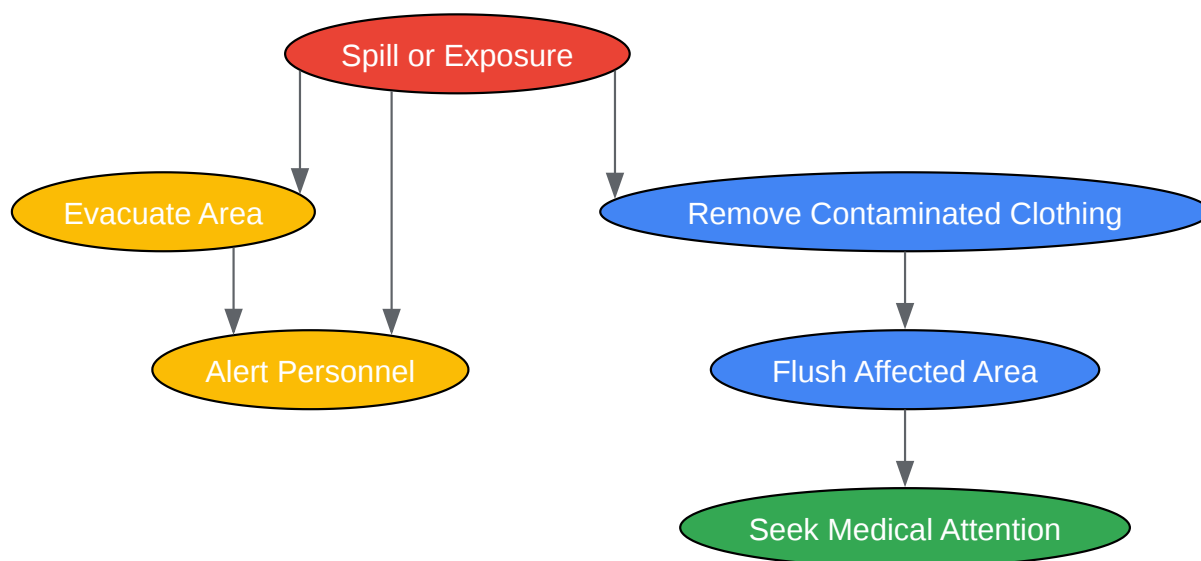
The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. When handling **2-Bromobenzamidinium hydrochloride**, the following PPE should be worn:[3][4]

- **Eye Protection:** Chemical splash goggles or safety glasses with side-shields that meet ANSI Z.87.1 standards are required.[3][5] A face shield should be worn over safety glasses if there is a risk of splashing or explosion.[5]
- **Hand Protection:** Compatible chemical-resistant gloves must be worn.[6] Nitrile gloves offer broad protection, but it is advisable to consult the glove manufacturer's resistance guide for specific chemicals.[5] Gloves should be inspected before each use and changed immediately upon contact with the chemical.[5]
- **Body Protection:** A long-sleeved laboratory coat, preferably made of a flame-resistant material like Nomex®, should be worn and kept buttoned.[5] For comprehensive protection, especially when handling larger quantities, chemical-resistant coveralls or a "bunny suit" may be necessary.[7] Protective, closed-toe and heel shoes are mandatory.[5]
- **Respiratory Protection:** All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust or vapors.[3][8] If a fume hood is not available or if exposure limits may be exceeded, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is required.[5][8]

Operational Plan: From Receipt to Use

A systematic approach to handling **2-Bromobenzamidine hydrochloride** is crucial for safety and research integrity.





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